

4-Bromo-2-furaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-2-furaldehyde

Cat. No.: B1334072

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An In-depth Technical Guide to 4-Bromo-2-furaldehyde

For researchers, scientists, and professionals in drug development, **4-Bromo-2-furaldehyde** is a significant compound with versatile applications. This technical guide provides core information on its molecular properties and illustrates its role in various scientific domains.

Core Molecular Data

4-Bromo-2-furaldehyde, also known as 4-bromofuran-2-carbaldehyde, is a furan derivative characterized by a bromine atom at the fourth position and an aldehyde group at the second.^[1] This structure imparts a unique reactivity that makes it a valuable intermediate in organic synthesis.^[1]

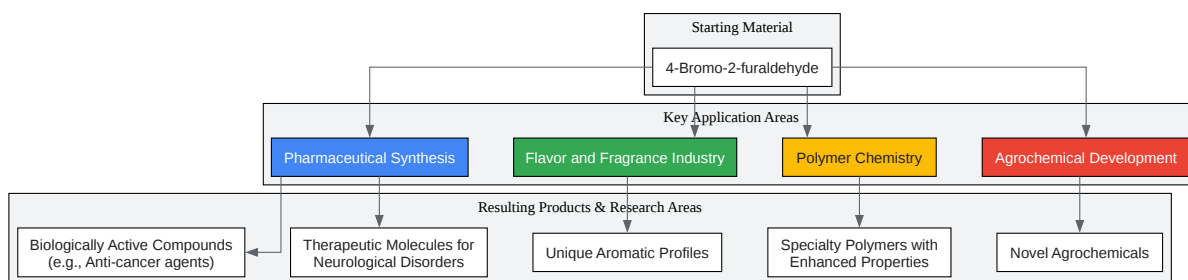
The fundamental molecular details of **4-Bromo-2-furaldehyde** are summarized in the table below, providing a clear reference for quantitative data.

Property	Value	Source
Molecular Formula	C5H3BrO2	[1][2][3]
Molecular Weight	174.98 g/mol	[1][2]
CAS Number	21921-76-6	[1][2]
Appearance	White to orange to green powder/crystal	[1]
Melting Point	53 - 58 °C	[1]

Applications and Synthesis Pathways

4-Bromo-2-furaldehyde serves as a crucial building block in the synthesis of more complex molecules.[1] Its ability to participate in various chemical reactions makes it a key intermediate in several industrial and research applications.

The following diagram illustrates the logical relationship between **4-Bromo-2-furaldehyde** and its primary application areas, highlighting its role as a precursor in different fields of chemical synthesis.

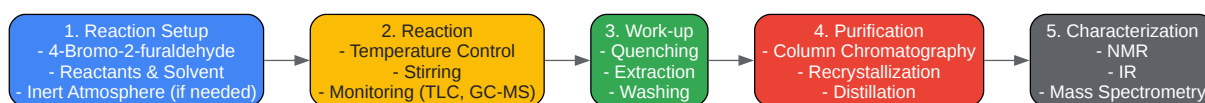


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Applications of **4-Bromo-2-furaldehyde**

Experimental Protocols

While specific, detailed experimental protocols are highly dependent on the target molecule and reaction conditions, a general synthetic workflow involving **4-Bromo-2-furaldehyde** often follows these key stages. The following diagram outlines a typical experimental workflow for utilizing this compound as an intermediate.



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General Synthetic Workflow

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